

Validating the efficacy of Neucef (cefixime) against beta-lactamase producing bacteria

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Compound of Interest

Compound Name: *Neucef*

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Cefixime (Neucef) vs. Beta-Lactamase Producers: A Comparative Efficacy Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in-vitro efficacy of Cefixime (**Neucef**) against beta-lactamase producing bacteria, juxtaposed with other oral antimicrobial agents. The presented data, compiled from multiple studies, aims to offer a comprehensive resource for evaluating Cefixime's performance in the context of evolving bacterial resistance.

Comparative Efficacy: Minimum Inhibitory Concentrations (MIC)

The following tables summarize the in-vitro activity of Cefixime and comparator antibiotics against key beta-lactamase-producing pathogens. MIC50 and MIC90 values, representing the concentrations required to inhibit the growth of 50% and 90% of isolates, respectively, are presented.

Table 1: Cefixime vs. Comparators Against Beta-Lactamase Producing Enterobacteriaceae

Organism (Beta-Lactamase Type)	Antibiotic	MIC50 (mg/L)	MIC90 (mg/L)
E. coli, K. pneumoniae, P. mirabilis, Salmonella, Shigella (TEM, SHV)	Cefixime	0.06	0.12
Amoxicillin/Clavulanate	>480	>480	
Cefaclor	8-10 times less active than Cefixime	8-10 times less active than Cefixime	
C. freundii, E. aerogenes, E. cloacae, S. marcescens, M. morganii (Chromosomal Type 1)	Cefixime	1	16
Enterobacteriaceae (ESBL-producing: CTX-M, SHV-2, SHV-3, SHV-4)	Cefixime	0.77 (geometric mean)	-
Cefotaxime	0.53 (geometric mean)	-	
Ceftazidime	1.12 (geometric mean)	-	

Data compiled from studies on Enterobacteriaceae isolates producing various beta-lactamases.[1][2]

Table 2: Cefixime vs. Comparators Against Beta-Lactamase Producing Respiratory Pathogens

Organism (Beta-Lactamase Producer Status)	Antibiotic	MIC50 (mg/L)	MIC90 (mg/L)
H. influenzae (Beta-Lactamase Positive)	Cefixime	-	0.125
	Amoxicillin	-	>4
	Cefaclor	8	>32
M. catarrhalis (Beta-Lactamase Positive)	Cefixime	0.5	1
	Amoxicillin	32	128
	Cefotaxime	1	2

Data compiled from studies on H. influenzae and M. catarrhalis isolates.[3][4][5]

Experimental Protocols

Antimicrobial Susceptibility Testing: Agar Dilution Method

This protocol outlines the standardized agar dilution method for determining the Minimum Inhibitory Concentration (MIC) of Cefixime and other antimicrobial agents.

a. Preparation of Antimicrobial Stock Solutions:

- Aseptically prepare a stock solution of the antimicrobial agent at a high concentration (e.g., 1280 µg/mL) using sterile distilled water or an appropriate solvent.
- Perform serial twofold dilutions of the stock solution to create a range of concentrations.

b. Preparation of Agar Plates:

- Prepare Mueller-Hinton agar according to the manufacturer's instructions and sterilize.
- Cool the molten agar to 45-50°C in a water bath.

- Add a specific volume of each antimicrobial dilution to a corresponding volume of molten agar to achieve the final desired concentrations.
- Mix thoroughly by gentle inversion and pour into sterile petri dishes.
- Allow the agar to solidify at room temperature. Include a drug-free control plate.

c. Inoculum Preparation:

- From a pure, overnight culture of the test organism, select 3-5 well-isolated colonies.
- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Further dilute the standardized inoculum to achieve a final concentration of approximately 1×10^7 CFU/mL.

d. Inoculation and Incubation:

- Using a multipoint inoculator, spot-inoculate a fixed volume (e.g., 1-2 μ L) of the prepared bacterial suspension onto the surface of each agar plate, including the control. This delivers a final inoculum of approximately 10^4 CFU per spot.
- Allow the inoculum spots to dry completely before inverting the plates.
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.

e. Interpretation of Results:

- The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism. A faint haze or a single colony at the inoculation spot is disregarded.

Detection of Beta-Lactamase Production: Chromogenic Method (Nitrocefin Assay)

This protocol describes a rapid method for the detection of beta-lactamase production using a chromogenic cephalosporin.

a. Reagents and Materials:

- Nitrocefin disks or solution.
- Sterile distilled water or saline.
- Sterile loop or applicator stick.
- Petri dish or microscope slide.

b. Test Procedure:

- Place a nitrocefin disk in a petri dish or on a microscope slide.
- Moisten the disk with one drop of sterile distilled water or saline.
- Using a sterile applicator stick, smear several colonies of the test organism from a fresh culture onto the surface of the disk.
- Observe for a color change.

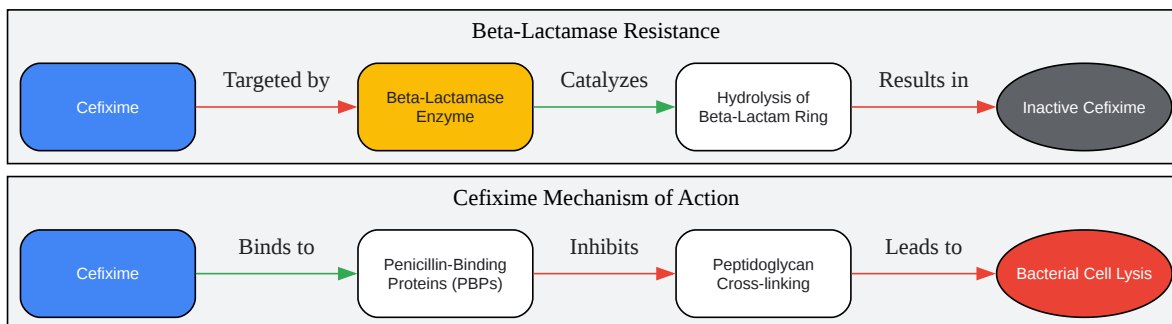
c. Interpretation of Results:

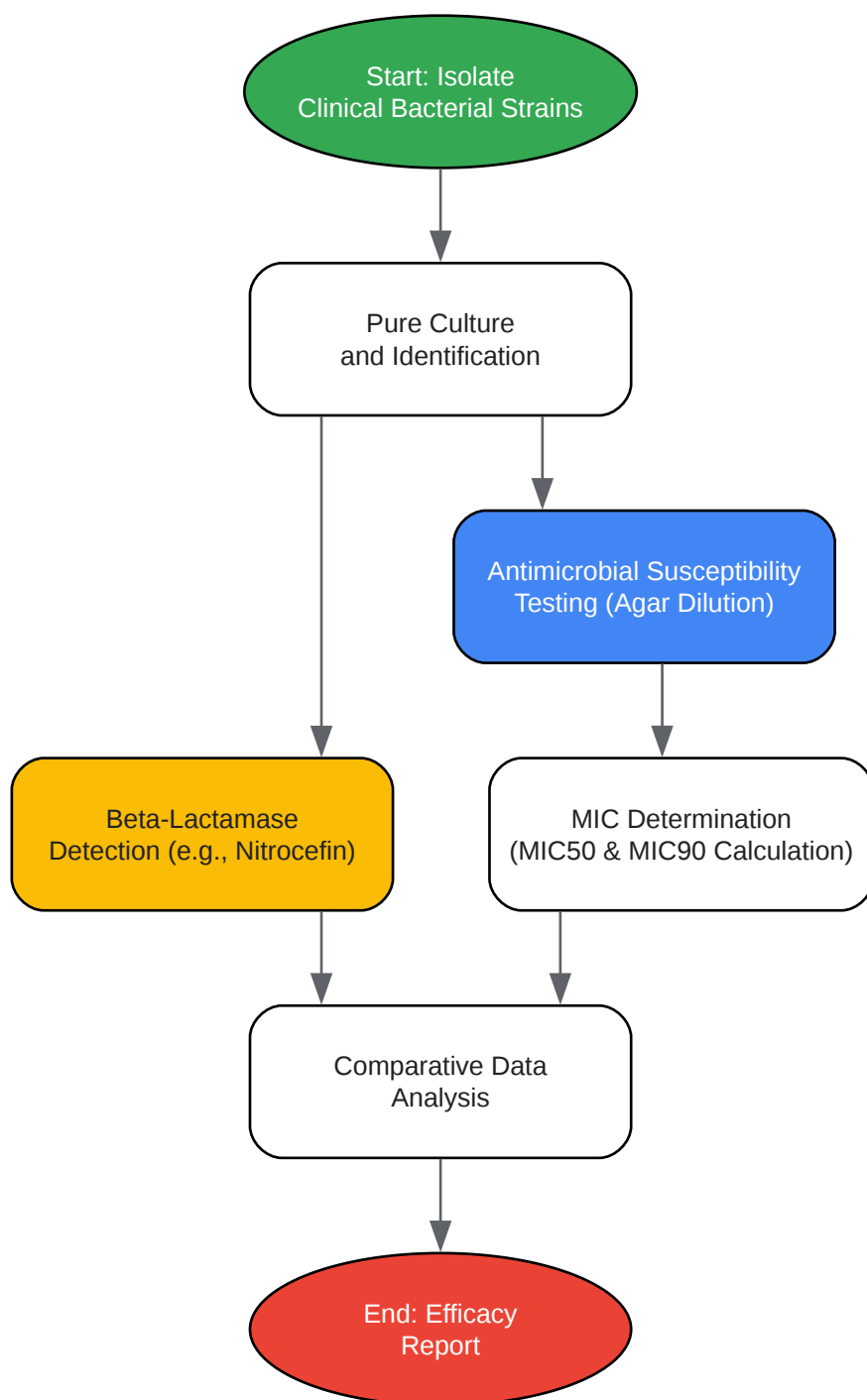
- Positive Result: A rapid change in color from yellow to red/pink within 5-10 minutes indicates the production of beta-lactamase.
- Negative Result: No color change within 10 minutes suggests the absence of beta-lactamase activity.

Visualizing Mechanisms and Workflows

Mechanism of Cefixime Action and Beta-Lactamase Mediated Resistance

The following diagram illustrates the mechanism of action of Cefixime and how beta-lactamase enzymes confer resistance.





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